

Structural Elucidation of 7-oxo-7-(3-phenoxyphenyl)heptanoic acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-oxo-7-(3-phenoxyphenyl)heptanoic Acid

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Abstract

This technical guide provides a comprehensive overview of the structural elucidation of **7-oxo-7-(3-phenoxyphenyl)heptanoic acid**. Due to the limited availability of published experimental data for this specific compound, this guide presents a systematic approach based on a plausible synthetic route and predicted spectroscopic data. It outlines detailed experimental protocols for key analytical techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FTIR) spectroscopy, and Mass Spectrometry (MS). The guide also features workflow diagrams generated using Graphviz to visually represent the synthetic and analytical processes, adhering to specified formatting for clarity and utility in a research and development setting.

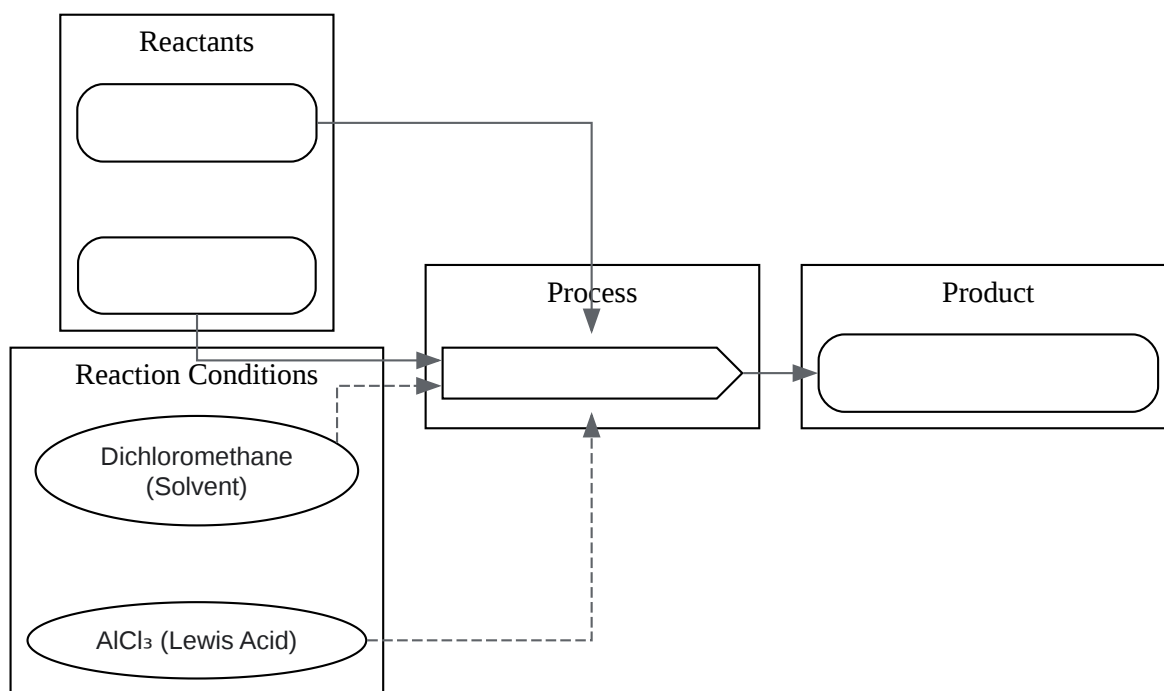
Introduction

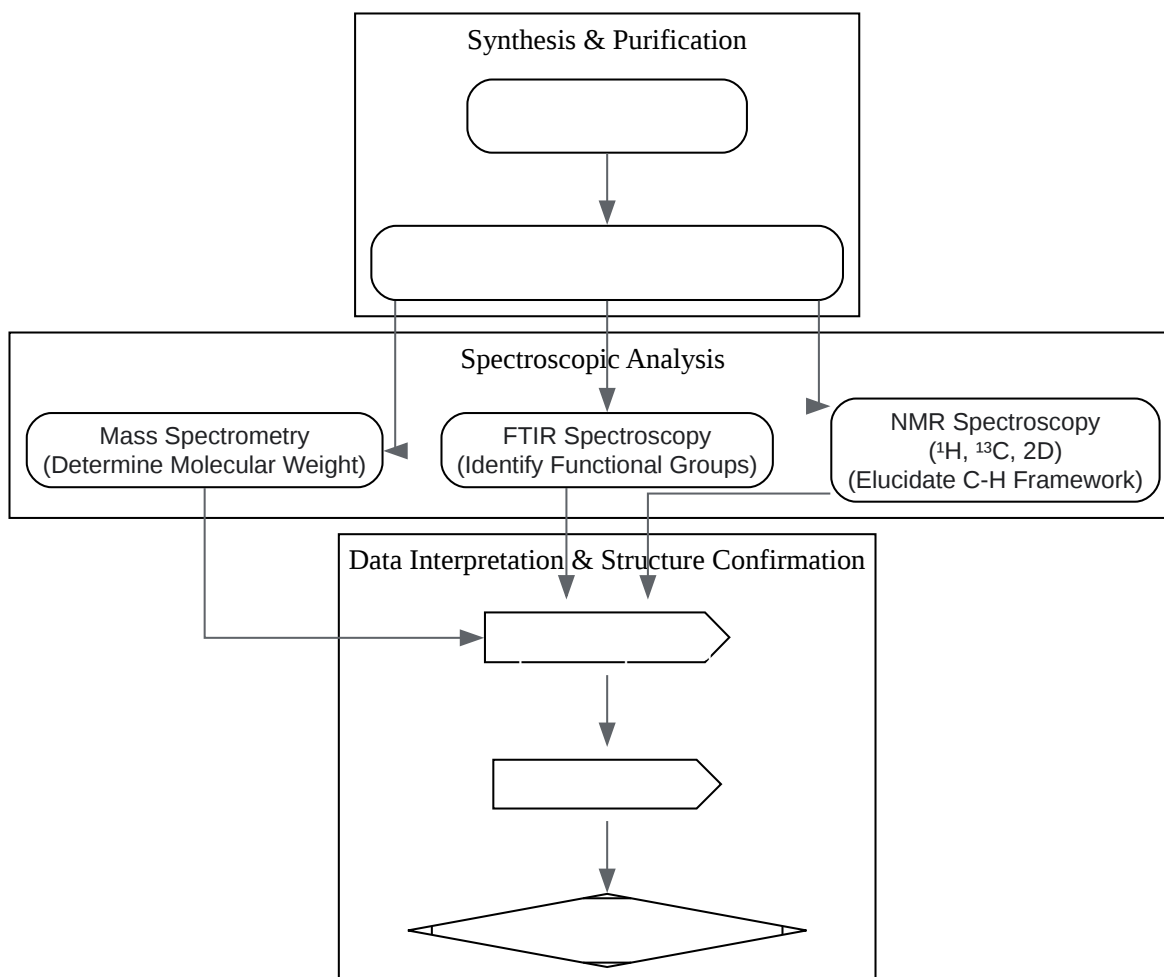
7-oxo-7-(3-phenoxyphenyl)heptanoic acid is a keto-acid containing a diphenyl ether moiety. Its structure suggests potential applications in medicinal chemistry and materials science, necessitating a robust methodology for its synthesis and characterization. Structural elucidation is a critical step in chemical research, confirming the identity and purity of a synthesized compound. This guide details a systematic workflow for the structural confirmation of **7-oxo-7-**

(3-phenoxyphenyl)heptanoic acid, from a proposed synthesis to the interpretation of spectroscopic data.

Proposed Synthesis

A plausible and efficient method for the synthesis of **7-oxo-7-(3-phenoxyphenyl)heptanoic acid** is the Friedel-Crafts acylation of 3-phenoxytoluene with a derivative of heptanedioic acid. A common approach would involve the use of the mono-acid chloride of heptanedioic acid. The reaction is typically catalyzed by a Lewis acid, such as aluminum chloride (AlCl_3).





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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com